

# Technical Guide: Chemical Properties of 2,6-Dichlorobenzoic acid-d3

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## Compound of Interest

Compound Name: 2,6-Dichlorobenzoic acid-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **2,6-Dichlorobenzoic acid-d3**, a deuterated analog of 2,6-Dichlorobenzoic acid. This document includes a summary of its physical and chemical properties, detailed experimental protocols for its analysis, and insights into its metabolic context.

## Core Chemical Properties

**2,6-Dichlorobenzoic acid-d3** is a stable isotope-labeled compound valuable in various research applications, including metabolic studies and as an internal standard in analytical chemistry.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of 2,6-Dichlorobenzoic acid and its d3-Isotopologue

Property	2,6-Dichlorobenzoic acid	2,6-Dichlorobenzoic acid-d3
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub>	C <sub>7</sub> HD <sub>3</sub> Cl <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	191.01 g/mol	194.03 g/mol <a href="#">[1]</a>
CAS Number	50-30-6	1219805-50-1 <a href="#">[1]</a>
Appearance	White to beige crystalline powder or needles. <a href="#">[2]</a>	Not specified, likely similar to the non-deuterated form.
Melting Point	139-142 °C <a href="#">[3]</a>	Not specified, likely similar to the non-deuterated form.
Water Solubility	0.1-1 g/100 mL at 19 °C <a href="#">[2]</a>	Not specified, likely similar to the non-deuterated form.
pKa	1.69 ± 0.10 <a href="#">[2]</a>	Not specified, likely similar to the non-deuterated form.

## Spectroscopic and Chromatographic Data

Detailed analytical data is crucial for the identification and quantification of **2,6-Dichlorobenzoic acid-d3**.

Table 2: Summary of Spectroscopic and Chromatographic Data

Technique	Data for 2,6-Dichlorobenzoic acid (as reference)
<sup>1</sup> H NMR	Chemical shifts are observed for the aromatic protons.
<sup>13</sup> C NMR	Signals corresponding to the seven carbon atoms are observed.
Mass Spectrometry (EI)	Molecular ion peak at m/z 190, with characteristic isotopic peaks for two chlorine atoms. Major fragments at m/z 173 ([M-OH] <sup>+</sup> ) and 145 ([M-COOH] <sup>+</sup> ). <sup>[4]</sup>
Infrared (IR) Spectroscopy	Characteristic peaks for O-H stretching of the carboxylic acid, C=O stretching, and C-Cl stretching.
High-Performance Liquid Chromatography (HPLC)	Retention time is dependent on the specific column and mobile phase used. A reverse-phase method is suitable. <sup>[5]</sup>

## Experimental Protocols

The following are detailed methodologies for key experiments related to **2,6-Dichlorobenzoic acid-d3**.

### Synthesis of 2,6-Dichlorobenzoic acid

While a specific protocol for the d3-analog is not readily available, the following procedure for the non-deuterated compound can be adapted using deuterated starting materials.

#### Protocol 1: Synthesis via Chlorination of 2,6-Dichlorobenzaldehyde

This method involves the chlorination of 2,6-dichlorobenzaldehyde followed by hydrolysis.<sup>[3]</sup>

- Step 1: Generation of 2,6-Dichlorobenzoyl chloride: 2,6-Dichlorobenzaldehyde is chlorinated with chlorine gas in an organic solvent to produce 2,6-dichlorobenzoyl chloride.

- Step 2: Hydrolysis: A predetermined amount of water is slowly added to the 2,6-dichlorobenzoyl chloride. The mixture is heated to reflux for 1-1.5 hours. After cooling to 25 °C, the resulting 2,6-dichlorobenzoic acid is collected by filtration.

## High-Performance Liquid Chromatography (HPLC) Analysis

This reverse-phase HPLC method is suitable for the analysis of 2,6-Dichlorobenzoic acid and can be applied to its deuterated form.[\[5\]](#)

- Column: Newcrom R1 reverse-phase column.[\[5\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid modifier. For mass spectrometry compatibility, formic acid should be used instead of phosphoric acid.[\[5\]](#)
- Detection: UV detection at an appropriate wavelength.
- Application: This method is scalable for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.[\[5\]](#)

## Mass Spectrometry (MS) Analysis

The following outlines a general procedure for obtaining a mass spectrum.

- Instrumentation: A mass spectrometer capable of electron ionization (EI).
- Sample Introduction: The sample can be introduced via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization: Standard electron ionization at 70 eV.
- Analysis: The resulting mass spectrum will show the molecular ion and characteristic fragment ions. For **2,6-Dichlorobenzoic acid-d3**, the molecular ion peak is expected at m/z 193.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

General guidance for obtaining <sup>1</sup>H and <sup>13</sup>C NMR spectra.

- Solvent: A suitable deuterated solvent such as chloroform-d ( $\text{CDCl}_3$ ) or dimethyl sulfoxide-d<sub>6</sub> ( $\text{DMSO-d}_6$ ).
- Instrumentation: A standard NMR spectrometer (e.g., 400 MHz).
- Analysis: For **2,6-Dichlorobenzoic acid-d3**, the proton NMR spectrum will be simplified due to the deuterium substitution on the aromatic ring. The  $^{13}\text{C}$  NMR spectrum will show signals for all carbon atoms, with those bonded to deuterium potentially showing splitting depending on the spectrometer's capabilities.

## Isotopic Purity Assessment

The isotopic purity of **2,6-Dichlorobenzoic acid-d3** can be determined using mass spectrometry or NMR.

- Mass Spectrometry: High-resolution mass spectrometry can be used to determine the relative abundance of the deuterated and non-deuterated molecular ions.[6]
- NMR Spectroscopy: Quantitative  $^1\text{H}$  NMR (qNMR) can be used by comparing the integral of the remaining proton signals to an internal standard.[7]

## Stability Assessment

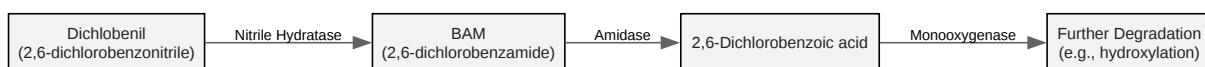
A stability-indicating HPLC method can be used to assess the stability of **2,6-Dichlorobenzoic acid-d3** under various conditions (e.g., pH, temperature, light).

- Method: The HPLC method described in section 3.2 can be employed.
- Procedure: Solutions of the compound are stored under the desired conditions for specific time intervals. The samples are then analyzed by HPLC, and the peak area of the parent compound is compared to its initial peak area to determine the extent of degradation.

## Signaling Pathways and Workflows

### Metabolic Pathway of Dichlobenil

2,6-Dichlorobenzoic acid is a metabolite of the herbicide Dichlobenil (2,6-dichlorobenzonitrile). The metabolic transformation is primarily carried out by soil bacteria.[2]

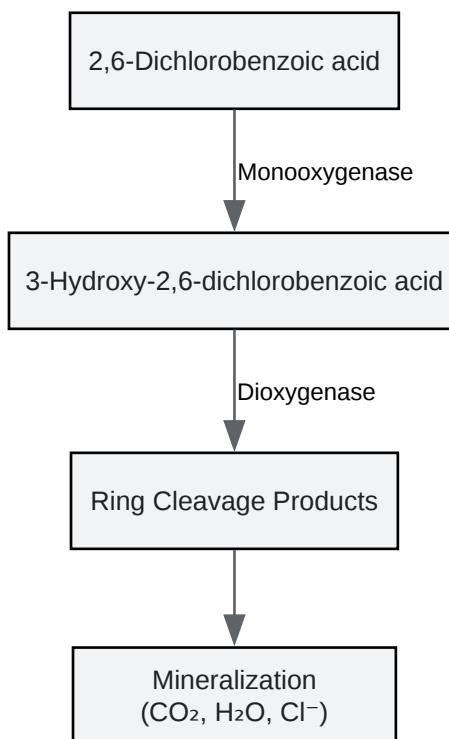


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Metabolic conversion of Dichlobenil to 2,6-Dichlorobenzoic acid.

## Bacterial Degradation of 2,6-Dichlorobenzoic Acid

Certain bacteria can further degrade 2,6-Dichlorobenzoic acid through hydroxylation and subsequent ring cleavage.[\[8\]](#)

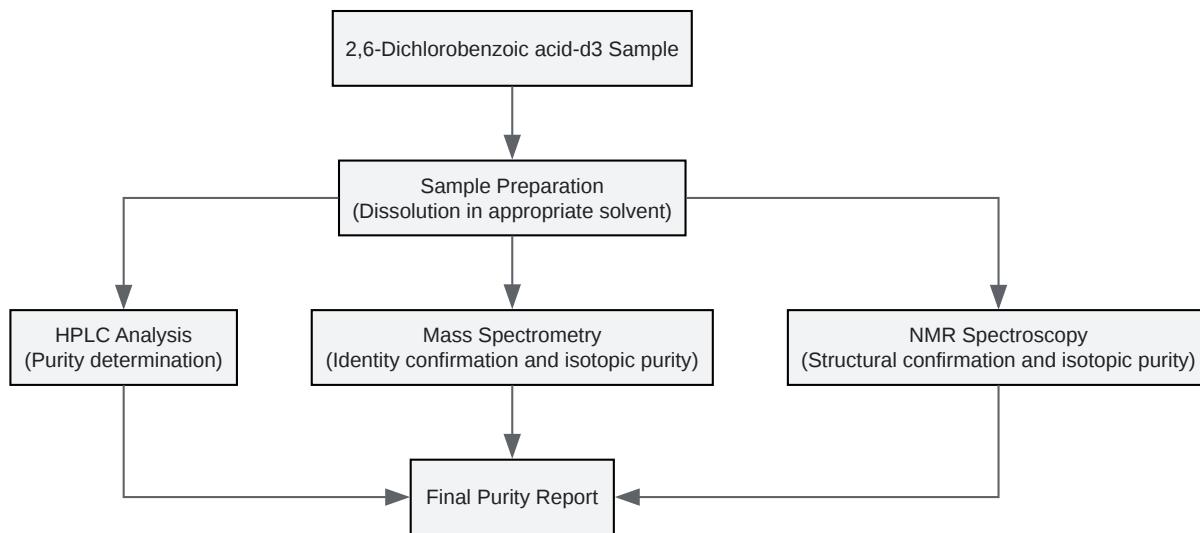


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Bacterial degradation pathway of 2,6-Dichlorobenzoic acid.

## Experimental Workflow for Purity Analysis

The following diagram illustrates a typical workflow for determining the purity of a **2,6-Dichlorobenzoic acid-d3** sample.



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Workflow for the purity analysis of **2,6-Dichlorobenzoic acid-d3**.

## Safety Information

2,6-Dichlorobenzoic acid is classified as an irritant. The following hazard statements apply to the non-deuterated form and should be considered for the d3-analog as well:

- H315: Causes skin irritation.[9]
- H319: Causes serious eye irritation.[9]
- H335: May cause respiratory irritation.[9]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be followed when handling this compound. Work should be conducted in a well-ventilated area.

## Applications in Research

2,6-Dichlorobenzoic acid and its derivatives are utilized in various research and development areas:

- Pharmaceutical Synthesis: It serves as a key intermediate in the synthesis of various pharmaceutical compounds, including Lux-S enzyme inhibitors, which are being investigated as potential novel antibiotics.[10]
- Agrochemicals: It is a known environmental transformation product of the herbicide Dichlobenil.[9]
- Organic Synthesis: The presence of multiple reactive sites makes it a versatile building block for the synthesis of complex organic molecules.[11]

This technical guide provides a foundational understanding of the chemical properties and analytical methodologies for **2,6-Dichlorobenzoic acid-d3**. For specific applications, further optimization of the described protocols may be necessary.

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Address: 3281 E Guasti Rd  
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